

comparing the performance of polysulfide and silicone sealants for insulating glass

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Compound of Interest

Compound Name: Polysulfide rubber

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A Comparative Analysis of Polysulfide and Silicone Sealants for Insulating Glass

For researchers, scientists, and professionals in material science and construction, the selection of a secondary sealant for insulating glass (IG) units is a critical decision that directly impacts the longevity, performance, and energy efficiency of the final product. This guide provides an in-depth, objective comparison of the two most prevalent sealant technologies: polysulfide and silicone. The analysis is supported by experimental data and detailed methodologies to assist in making an informed choice for specific applications.

The secondary sealant in a dual-seal IG unit provides structural integrity and acts as a barrier to moisture and gas permeation, working in concert with the primary polyisobutylene (PIB) seal. The choice between polysulfide and silicone chemistry hinges on a range of performance characteristics, each with significant implications for the durability of the IG unit.

Executive Summary of Performance Characteristics

Performance Metric	Polysulfide Sealants	Silicone Sealants
Water Vapor Permeability	Lower permeability in some lab conditions.[1]	Higher permeability in some lab conditions, but superior performance in high-temperature, high-humidity environments.[2]
Argon Gas Permeability	Significantly lower permeability.[3][4]	Significantly higher permeability.[3][5]
UV Resistance	Poor; can lead to degradation and adhesion loss upon prolonged sun exposure.[4][6]	Excellent; highly resistant to UV radiation.[4][6]
Adhesion	Good adhesion to glass and aluminum.	Excellent adhesion to glass and various spacer materials. [3]
Temperature Stability	Good, with a functional range typically between -50°C to 120°C.[7]	Excellent, with a wider functional temperature range. [6]
Elasticity & Modulus	Modulus and elastic recovery decrease significantly with increasing temperature.[6]	Maintains elasticity over a wide temperature range.[8]

Quantitative Performance Data

The following tables summarize key quantitative data extracted from various studies. It is important to note that direct comparisons can be challenging due to variations in test methodologies and specific product formulations.

Table 1: Water Vapor Transmission Rate (WVTR)

Sealant Type	Water Vapor Transmission Rate (g/m ² ·d)	Test Conditions	Source
Polysulfide	< 10	Standard laboratory conditions	[1]
Silicone	~ 20	Standard laboratory conditions	[1]
Polysulfide	-	3 years atmospheric exposure	[1]
Silicone	-	3 years atmospheric exposure	[1]

Note: One study indicated that under atmospheric exposure, the mass of water penetration for a polysulfide-sealed unit after 3 years was 0.35g, while for a silicone-sealed unit it was 0.8g.[1] However, another study under constant high temperature and high humidity showed the water vapor permeability of organic-sealed (including polysulfide) insulating glass to be about three times that of silicone-sealed glass.[2]

Table 2: Relative Argon Gas Permeability

Sealant Type	Relative Permeability (Polyisobutylene = 1)	Source
Polysulfide	4	[3]
Silicone	665	[3]

This data highlights the significantly lower argon permeability of polysulfide sealants, making them a more effective barrier for maintaining the inert gas fill in IG units.

Experimental Protocols

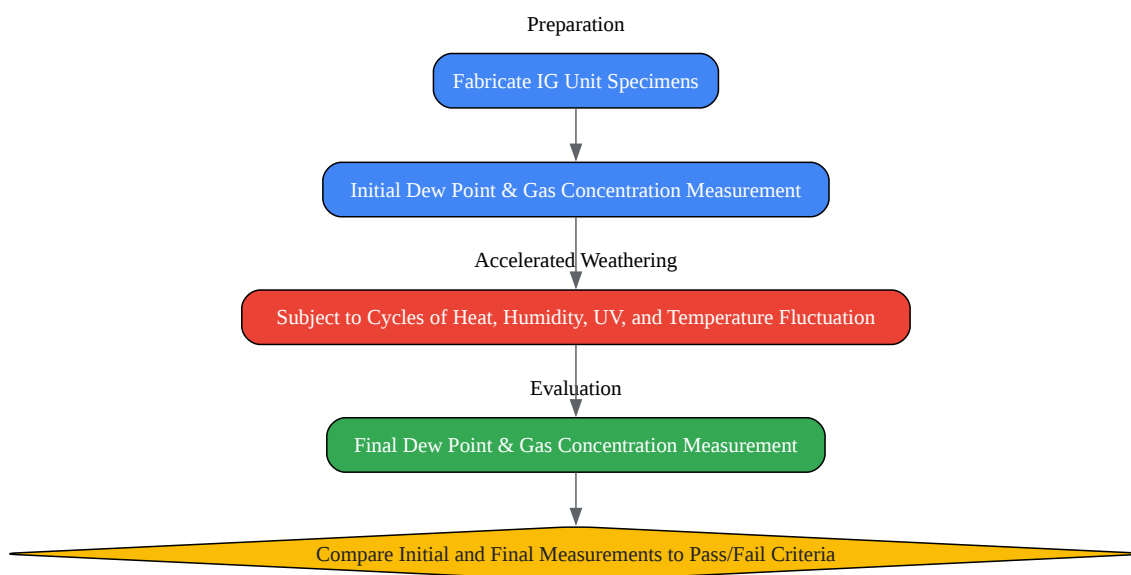
The performance of insulating glass sealants is evaluated using standardized testing methods. Below are detailed methodologies for key experiments.

ASTM E2188: Standard Test Method for Insulating Glass Unit Performance

This standard provides a procedure for evaluating the overall performance of the sealing system in an IG unit through accelerated weathering.

Methodology:

- **Specimen Preparation:** A set of IG units are fabricated according to specified dimensions.
- **Initial Evaluation:** The initial dew point and, if applicable, the argon gas concentration of the units are measured.
- **Accelerated Weathering:** The IG units are subjected to a series of weathering cycles in a specialized chamber. Each cycle typically involves exposure to:
 - Elevated temperatures
 - High humidity
 - Ultraviolet (UV) radiation
 - Temperature cycling between high and low extremes
- **Final Evaluation:** After the completion of the weathering cycles, the dew point and argon gas concentration are measured again.
- **Pass/Fail Criteria:** The change in dew point and gas concentration must not exceed specified limits for the IG unit to pass the test.



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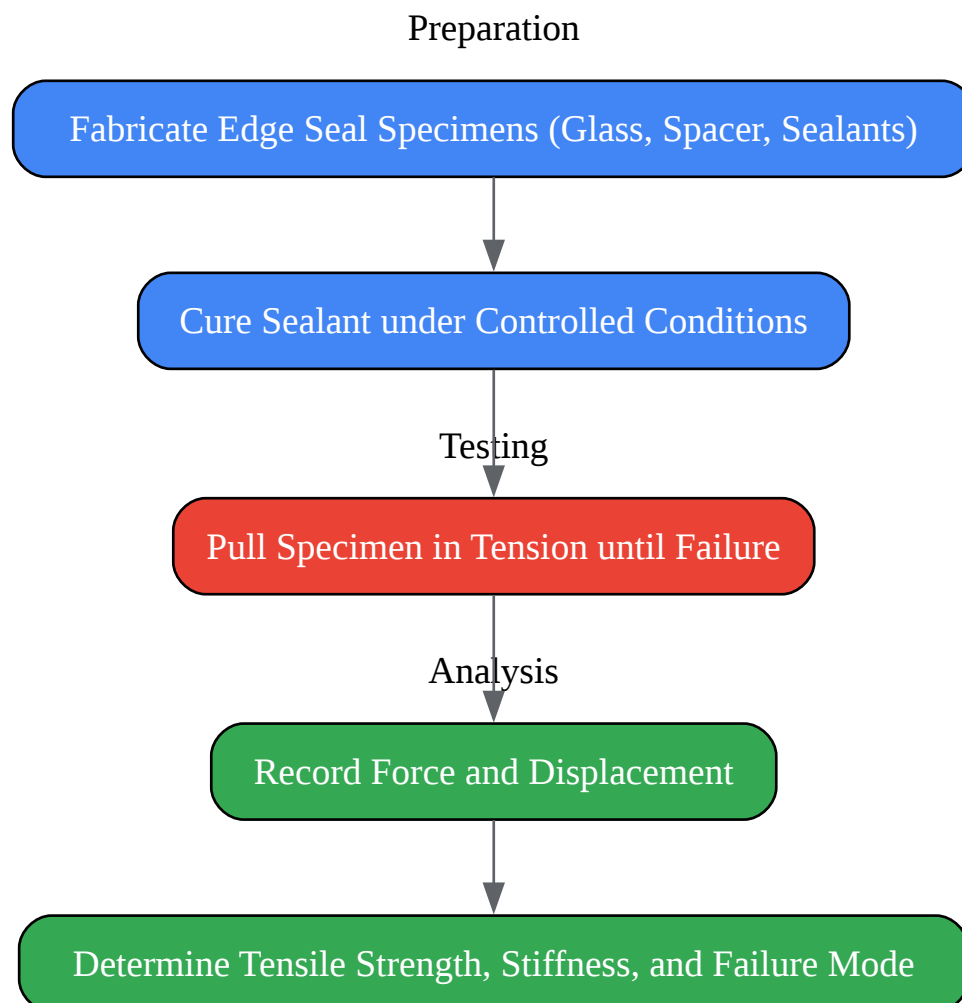
ASTM E2188 Experimental Workflow

ASTM C1265: Standard Test Method for Determining the Tensile Properties of an Insulating Glass Edge Seal for Structural Glazing Applications

This method is used to measure the tensile strength, stiffness, and adhesion of the IG edge seal.

Methodology:

- **Specimen Preparation:** Test specimens are created that replicate the edge seal of an IG unit, including the glass substrates, spacer, primary seal, and the secondary sealant being tested.
- **Curing:** The sealant in the test specimens is allowed to cure under controlled conditions (typically $23 \pm 2^{\circ}\text{C}$ and $50 \pm 5\%$ relative humidity) for a specified period.
- **Tensile Testing:** The cured specimens are placed in a universal testing machine and pulled in tension at a constant rate of 5 ± 0.5 mm/min until failure.
- **Data Collection:** The force and displacement are recorded throughout the test.
- **Analysis:** The tensile strength, stiffness (modulus), and mode of failure (cohesive or adhesive) are determined from the collected data.



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ASTM C1265 Experimental Workflow

In-Depth Performance Comparison

Water Vapor Permeability

While some laboratory tests under standard conditions show polysulfide to have a lower WVTR, studies simulating real-world conditions, especially those with high temperature and humidity, indicate that silicone-sealed IG units exhibit lower overall moisture penetration.[2]

This is attributed to the superior stability of silicone sealants at elevated temperatures, which prevents the degradation that can increase the permeability of polysulfide sealants.[6]

Gas Retention

Polysulfide sealants have a significantly lower permeability to argon gas compared to silicone sealants.[3][4] This is a critical advantage for applications where maximizing the thermal insulation performance of the IG unit is a primary concern. The high gas permeability of silicone is a notable drawback in this regard.

Durability and Weathering

Silicone sealants demonstrate superior resistance to UV radiation and extreme temperatures.[6][8] The Si-O bond in the silicone polymer backbone is stronger than the C-C and C-O bonds in organic polymers like polysulfide, making it more stable against photodegradation.[6]

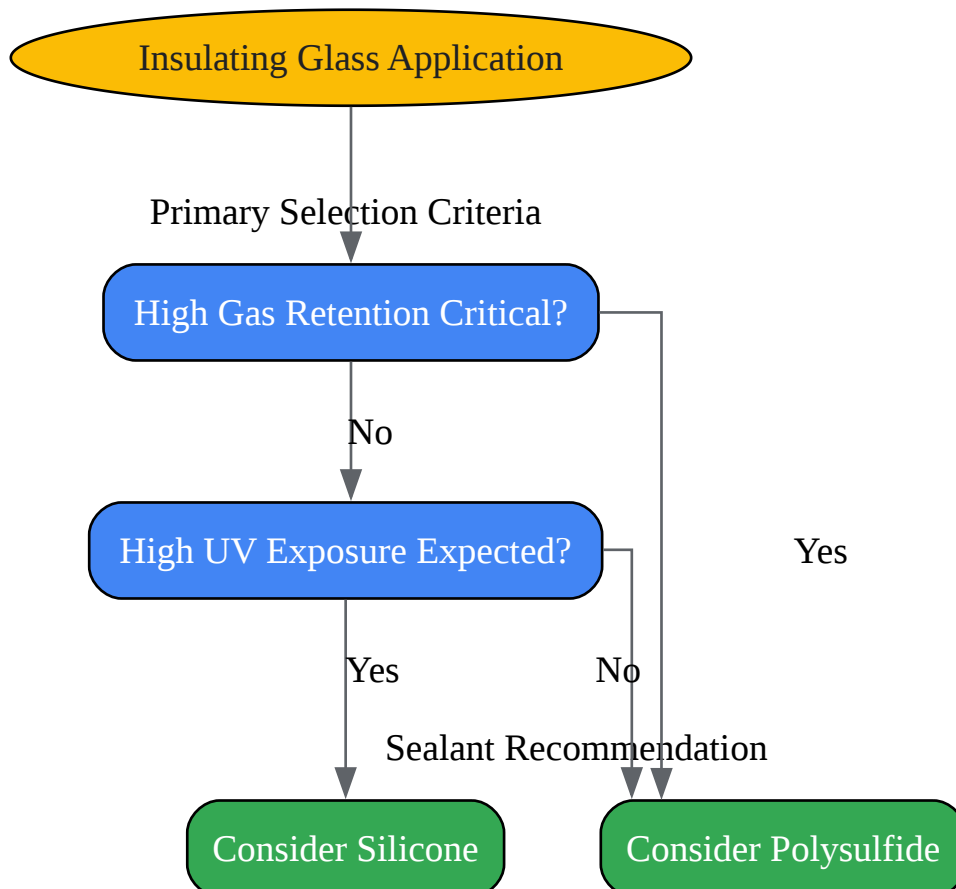
Polysulfide sealants are known to degrade under prolonged UV exposure, which can lead to a loss of adhesion and compromise the integrity of the seal.[4][6]

Adhesion and Mechanical Properties

Both sealant types generally provide good adhesion to glass and common spacer materials. However, silicone sealants are often cited for their excellent adhesion to a wider range of substrates.[3] A key difference lies in their mechanical behavior at different temperatures. Polysulfide sealants tend to lose their modulus and elastic recovery at higher temperatures, which can impact the long-term performance of the primary seal.[6] Silicone sealants maintain their elasticity over a much broader temperature range, providing a more stable and durable seal.[8]

Logical Relationship for Sealant Selection

The choice between polysulfide and silicone sealants is a trade-off between gas retention and long-term durability.



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Sealant Selection Logic Diagram

Conclusion

For applications where maximizing the initial thermal performance through high argon gas retention is the paramount concern and the IG unit will be protected from significant UV exposure, polysulfide sealants are a strong contender. However, for applications demanding long-term durability, especially in environments with high UV exposure and significant temperature fluctuations, silicone sealants offer a more robust and reliable solution despite their higher gas permeability. The superior weather resistance and stable mechanical

properties of silicone contribute to a longer service life of the insulating glass unit. Ultimately, the selection should be based on a thorough analysis of the specific project requirements, environmental conditions, and desired long-term performance.

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